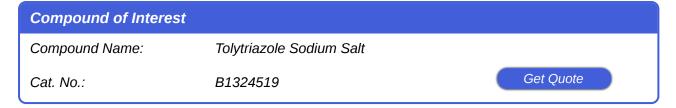


Tolyltriazole sodium salt chemical and physical properties

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An In-depth Technical Guide to Tolyltriazole Sodium Salt

Introduction

Tolyltriazole sodium salt, systematically known as sodium 4(or 5)-methyl-1H-benzotriazolide, is a widely utilized chemical compound primarily recognized for its efficacy as a corrosion inhibitor.[1][2][3][4] It is particularly effective in protecting copper and its alloys, as well as other metals like steel, cast iron, and zinc, from corrosive environments.[1][5][6][7] This technical guide provides a comprehensive overview of the chemical and physical properties of tolyltriazole sodium salt, its synthesis, and its mechanism of action, tailored for researchers, scientists, and professionals in drug development and materials science. The compound is typically available as a 50% aqueous solution, which is a clear yellow to amber liquid.[6][7][8][9] [10]

Chemical and Physical Properties

The fundamental properties of tolyltriazole sodium salt are summarized below. These properties are critical for understanding its behavior in various applications, from industrial water treatment to formulation in antifreeze and metalworking fluids.[4][11]

General Properties



Property	Value	Reference	
IUPAC Name	sodium 4-methylbenzotriazol- 1-ide	[8]	
CAS Number	64665-57-2	[1][2][8][11]	
EC Number	265-004-9	[8][9][11]	
Molecular Formula	C7H6N3Na [2][8][11][12][13]		
Molecular Weight	155.13 g/mol [2][8][11][12][13]		
Appearance	Clear yellow to amber liquid	[2][6][8][10][13]	
Odor	Slight aromatic odor	[1][13][14]	

Physicochemical Data

The following table presents key quantitative physicochemical data for tolyltriazole sodium salt.

Property	Value	Conditions	Reference
Melting Point	-10 °C	[1][13][14][15]	
Boiling Point	108 °C	[1][13][14][15]	_
Density	1.323 g/cm ³	at 20°C	[1][13][14][15]
Vapor Pressure	0.001 Pa	at 25°C	[1][13][14][15]
рКа	8.85	at 20°C	[1][13][14][15]
Water Solubility	664 g/L	at 20°C	[1][13][14]
LogP (Octanol-Water Partition Coefficient)	1.087	at 25°C	[1][13][14]
рН	11.0 - 12.0	1% solution	[13]

Molecular Structure and Visualization



Tolyltriazole sodium salt consists of a benzotriazole core, which is a bicyclic structure formed by the fusion of a benzene ring and a triazole ring. A methyl group is attached to the benzene ring, and a sodium ion replaces the acidic proton on one of the nitrogen atoms of the triazole ring.

[13]

Caption: Chemical structure of Tolyltriazole Sodium Salt.

Experimental Protocols: Synthesis

The industrial production of tolyltriazole sodium salt is a straightforward process involving the neutralization of tolyltriazole with sodium hydroxide.[13][16] The following protocols are based on methods described in patent literature.

Laboratory Scale Synthesis Protocol

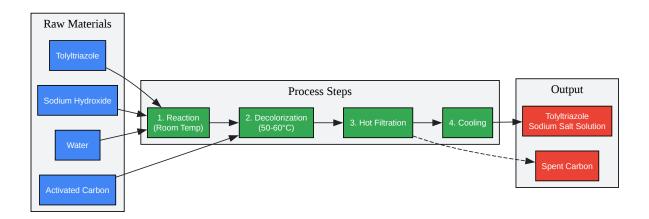
This protocol outlines a typical laboratory-scale preparation.[16]

- Reaction Setup: In a four-necked flask equipped with a stirrer, add 136g of water and 133g of tolyltriazole.
- Addition of Base: Begin stirring the mixture. At room temperature, add 40.5g of 99% sodium hydroxide in batches.
- Reaction: Continue stirring at room temperature for 30 to 60 minutes after the addition of sodium hydroxide is complete.
- Decolorization: Add 3g of activated carbon to the solution. Heat the mixture to 50-60°C and maintain this temperature for 1 to 1.5 hours to decolorize the solution.
- Filtration and Isolation: Filter the hot solution to remove the activated carbon.
- Final Product: Cool the filtrate to room temperature to obtain the final tolyltriazole sodium salt solution (approximately 50% concentration). The reported yield for this method is over 98.5%.[16]

Industrial Synthesis Workflow



The synthesis process can be visualized as a workflow, highlighting the key stages from raw materials to the final product.



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Caption: Industrial synthesis workflow for Tolyltriazole Sodium Salt.

Mechanism of Action and Applications Corrosion Inhibition

The primary application of tolyltriazole sodium salt is as a corrosion inhibitor.[1][2][3] It functions by adsorbing onto a metal surface, forming a thin, uniform, and protective film.[1][2][13] This passive layer acts as a physical barrier, preventing contact between the metal and corrosive agents such as oxygen and other harmful substances present in the environment.[2][13] The triazole ring is crucial to this mechanism, as its nitrogen atoms form coordinate bonds with the metal atoms on the surface.[13] Its effectiveness can be enhanced when used in combination with other inhibitors, such as 2-Mercaptobenzothiazole (MBT).[1][2]

Key Applications



Due to its high solubility in water and efficacy, tolyltriazole sodium salt is utilized in a variety of systems:[11][13]

- Water Treatment: Widely used in industrial water systems, including cooling towers, boilers, and closed-loop systems.[4][7][11]
- Antifreeze and Coolants: An essential additive in automotive coolants and industrial heat transfer fluids to protect engine and system components.[4][6][11]
- Metalworking Fluids: Provides corrosion protection to metal parts during machining, cutting, and grinding operations.[4][11]
- Coatings and Paints: Added to formulations to enhance the corrosion resistance of coatings applied to metal surfaces.[11]
- Lubricants and Hydraulic Fluids: Prevents corrosion of metal components exposed to moisture in lubricants and hydraulic systems.[6][11]

Safety and Handling

Tolyltriazole sodium salt is classified as a severe eye irritant and can cause skin burns, particularly in its concentrated (50%) aqueous solution form.[8][12][17][18] Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs.[12][18] In oral lethal-dose studies in rats, it has been observed to cause gastritis and somnolence.[8][12] Due to its harmful effects on aquatic life, it is also considered an environmental hazard.[17] Appropriate personal protective equipment (PPE), including gloves, goggles, and respiratory protection, should be used when handling this chemical. Store in a cool, dry place away from direct sunlight and strong oxidizers.[11][19]

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Foundational & Exploratory





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